

Application Notes and Protocols: In-Ceram Technology for All-Ceramic Restorations

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Compound of Interest

Compound Name: *In-Ceram*
CAS No.: 133404-69-0
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Introduction

In-Ceram is a high-strength, all-ceramic system developed for the fabrication of crowns and fixed partial dentures (FPDs). Introduced in 1989, this technology utilizes a glass-infiltrated ceramic core, which significantly enhances its mechanical properties compared to traditional feldspathic porcelains. The system is renowned for its biocompatibility, esthetics, and clinical longevity, making it a subject of extensive material science and dental research.

The core principle of the **In-Ceram** system involves a two-stage firing process. First, a porous framework of crystalline oxides (such as alumina, spinel, or zirconia-alumina) is created through a slip-casting technique and sintering.^[1] This porous structure is then infiltrated with a low-viscosity lanthanum-based glass during a second firing.^{[1][2][3]} This process eliminates porosity and creates a dense, interpenetrating-phase composite ceramic, which effectively inhibits crack propagation and results in high flexural strength and fracture toughness.^[1]

There are three primary types of **In-Ceram** core materials, each offering a unique balance of strength and translucency to suit different clinical requirements:

- **In-Ceram Alumina:** The original and most widely studied variant, composed primarily of aluminum oxide (Al_2O_3). It offers high strength and is suitable for single crowns and anterior bridges.^[4]
- **In-Ceram Spinel:** Utilizes a magnesium aluminate spinel (MgAl_2O_4) crystal phase. It provides higher translucency than **In-Ceram Alumina**, making it an excellent choice for anterior crowns where aesthetics are paramount.^[5]
- **In-Ceram Zirconia:** A composite of alumina and 33% partially stabilized zirconia (ZrO_2).^[5] This addition significantly increases the flexural strength and fracture toughness, making it suitable for posterior crowns and multi-unit bridges in high-stress areas.^{[5][6]}

These application notes provide a comprehensive overview of the **In-Ceram** system, including its material properties, fabrication workflows, and standardized testing protocols relevant to materials research and development.

Quantitative Data: Material Properties

The mechanical properties of **In-Ceram** materials are critical to their clinical success. The following tables summarize key quantitative data from various studies, providing a basis for comparison between the different system types.

Table 1: Mechanical Properties of **In-Ceram** Core Materials

Material Type	Flexural Strength (MPa)	Fracture Toughness (MPa·m ^{1/2})	Key Characteristics	Primary Clinical Use
In-Ceram Alumina	450 - 600[4][5][7]	2.7 - 4.6[7][8]	High strength, moderate translucency[9]	Anterior & Posterior Crowns, 3-unit Anterior Bridges[4]
In-Ceram Spinell	350[4][5]	Not widely reported	Highest translucency, moderate strength[9]	Anterior Crowns (where aesthetics are critical)[4]

| **In-Ceram** Zirconia | 600 - 800[5][6] | 4.0 - 6.5[6][8] | Highest strength, highest opacity[6] | Posterior Crowns & 3-unit Posterior Bridges[6][9] |

Table 2: Clinical Performance of **In-Ceram** Restorations

Restoration Type	Study Duration	Survival Rate	Notes
In-Ceram Alumina Single Crowns	5 years	93-95%[6]	Comparable survival rates to porcelain-fused-to-metal restorations up to the first molar.[7]

| **In-Ceram** Zirconia 3-unit Bridges | 5 years | 85-90%[6] | Recommended for posterior applications due to high strength.[6] |

Experimental Protocols

Detailed and standardized methodologies are essential for the accurate evaluation of dental ceramic properties. The following protocols are based on internationally recognized standards and common research practices.

Protocol for Biaxial Flexural Strength Testing (Piston-on-Three-Ball Method)

This protocol is adapted from the ISO 6872: "Dentistry — Ceramic Materials" standard for determining the biaxial flexural strength of ceramic discs.[4][7][10]

3.1.1 Objective: To measure the flexural strength of a thin, disc-shaped ceramic specimen by applying a load to its center while it is supported by three balls. This method minimizes edge failures and is highly relevant for brittle materials.[10]

3.1.2 Materials and Equipment:

- Universal Testing Machine (e.g., THELKIN SDL-M-010) capable of a cross-head speed of 1 ± 0.5 mm/min.[4][6]
- Piston-on-three-ball test fixture:
 - Support: Three hardened steel balls (e.g., 3.0 mm diameter) arranged 120 degrees apart on a support circle (e.g., 10-14 mm diameter).
 - Loading Piston: A flat-ended, hardened steel cylindrical piston (e.g., 1.2-1.6 mm diameter) centered within the support circle.[4]
- Disc-shaped ceramic specimens (e.g., 12-15 mm diameter, 1.2 ± 0.2 mm thickness), polished to a 1 μ m finish.[2]
- Micrometer for precise measurement of specimen dimensions.
- Thin, non-rigid material film (e.g., polyethylene) to place between the specimen and the loading/support points.[4]

3.1.3 Methodology:

- Specimen Preparation: Fabricate at least 15 disc-shaped specimens of the **In-Ceram** material according to the manufacturer's instructions. Ensure all surfaces are flat and parallel. Polish the surface intended for tension to a high gloss (1 μ m finish) to minimize surface flaws.

- **Dimension Measurement:** Measure the diameter and thickness of each specimen at three different locations using a micrometer and calculate the average values to an accuracy of 0.01 mm.^[4]
- **Test Setup:** Place the test fixture in the universal testing machine. Place a thin film on the three support balls.
- **Specimen Placement:** Center the ceramic disc on the three support balls. Place another thin film on top of the specimen at its center.
- **Loading:** Bring the loading piston into contact with the center of the specimen. Apply a compressive load at a constant cross-head speed of 1.0 mm/min until fracture occurs.^[4]
- **Data Recording:** Record the load at fracture (P) in Newtons.
- **Calculation:** Calculate the biaxial flexural strength (σ) in Megapascals (MPa) using the formula specified in ISO 6872. A simplified version is:
 - $\sigma = -0.2387 * P * (X - Y) / d^2$
 - Where:
 - P = Fracture load (N)
 - d = Specimen thickness (mm)
 - $X = (1 + \nu) * \ln(r_2/r_3)^2 + [(1 - \nu)/2] * (r_2/r_3)^2$
 - $Y = (1 + \nu) * [1 + \ln(r_1/r_3)^2] + (1 - \nu) * (r_1/r_3)^2$
 - ν = Poisson's ratio (a material property, typically ~0.25 for alumina ceramics)
 - r_1 = Radius of the support circle (mm)
 - r_2 = Radius of the loaded area (piston radius) (mm)
 - r_3 = Radius of the specimen (mm)

Protocol for Fracture Toughness (K_{IC}) Testing (Indentation Fracture Method)

This method provides an estimate of fracture toughness by measuring the length of cracks emanating from a Vickers indentation.^{[11][12]}

3.2.1 Objective: To determine the critical stress intensity factor (K_{IC}) of a ceramic material, which represents its resistance to crack propagation.

3.2.2 Materials and Equipment:

- Vickers Hardness Tester or a micro-indenter capable of applying a precise load.
- Polished ceramic specimens (at least 10) with a flat, smooth surface.
- Optical microscope with a calibrated measurement system (or Scanning Electron Microscope) to measure crack lengths.

3.2.3 Methodology:

- Specimen Preparation: Prepare specimens with a highly polished, flaw-free surface to allow for clear visualization of the indentation and resulting cracks.
- Indentation: Apply a specific indentation load (P) using the Vickers diamond indenter. The load must be sufficient to create a well-defined indentation and radial cracks from the corners but not so large as to cause catastrophic failure or chipping. Typical loads for dental ceramics can range from 29.4 N to 196 N.^[11]
- Crack Measurement: After indentation, measure the length of the radial cracks (c) emanating from the corners of the indentation impression using a microscope. Measure from the center of the indentation to the tip of the crack.
- Calculation: Calculate the fracture toughness (K_{IC}) using an appropriate formula. Several formulas exist; one commonly used is the Anstis, Chantikul, Lawn, and Marshall (ACLM) formula:
 - $K_{IC} = \alpha * (E/H)^{(1/2)} * (P / c^{(3/2)})$

- Where:
 - α = A calibration constant (dimensionless, often ~ 0.016)
 - E = Young's Modulus (GPa)
 - H = Hardness (GPa)
 - P = Indentation load (N)
 - c = Crack length from the center of the indent (m)

Fabrication and Application Protocols

Protocol for In-Ceram Core Fabrication via Slip-Casting

This protocol outlines the key steps for fabricating an **In-Ceram** core, a process that combines slip-casting with glass infiltration.[\[1\]](#)[\[13\]](#)[\[14\]](#)

- Model and Die Preparation:
 - A master model is created from a dental impression.
 - A refractory die is made from a special, porous plaster. This die is a duplicate of the prepared tooth.[\[14\]](#)
 - The refractory die is hardened and prepared for slip application.
- Slip Preparation:
 - The specific **In-Ceram** powder (Alumina, Spinell, or Zirconia) is precisely weighed (e.g., 38g of Alumina powder).[\[13\]](#)[\[14\]](#)
 - The powder is mixed with a special mixing fluid to form a homogenous, liquid slurry known as a "slip."[\[13\]](#)[\[14\]](#)
 - The mixing is often performed using an ultrasonic unit to ensure complete wetting of the powder particles and to eliminate air bubbles.[\[13\]](#)

- Slip Application:
 - The slip is applied in layers onto the refractory die with a brush.[\[14\]](#)
 - The porous die absorbs the liquid from the slip via capillary action, leaving a condensed, uniform layer of ceramic particles on its surface.[\[15\]](#)
 - The process is continued until the desired core thickness (minimum 0.7 mm) is achieved.[\[3\]](#)
- Sintering (First Firing):
 - The die with the applied slip is placed in a specialized furnace (e.g., VITA INCERAMAT).
 - It is fired at a high temperature (e.g., 1120°C for 10 hours for **In-Ceram** Alumina).[\[2\]](#)
 - This firing cycle burns off the binder and lightly sinters the ceramic particles together, creating a stable but porous framework. This framework has minimal shrinkage, ensuring an excellent fit.[\[1\]](#)
- Glass Infiltration (Second Firing):
 - After the initial sintering, the porous core is removed from the die.
 - A special lanthanum-based glass powder, mixed with distilled water, is applied to the outer surface of the core.[\[14\]](#)
 - The core is fired again in the furnace (e.g., 1100°C for 4 hours).[\[2\]](#)
 - During this cycle, the glass melts and is drawn into the pores of the framework by capillary action, creating a fully dense, glass-infiltrated ceramic core.[\[3\]](#)[\[15\]](#)
- Finishing:
 - After cooling, any excess glass on the surface is removed by sandblasting with aluminum oxide particles.[\[2\]](#)
 - The core is then checked for fit and finished before the application of veneering porcelain.

Protocol for Veneering the In-Ceram Core

- Core Surface Preparation: Ensure the **In-Ceram** core is clean and free of contaminants.
- Veneering Ceramic Application:
 - A compatible feldspathic veneering ceramic (e.g., VITA VM7 for **In-Ceram** Alumina) is used.[\[16\]](#)
 - The ceramic powder is mixed with a modeling liquid to a paste-like consistency.[\[17\]](#)
 - The paste is applied in layers to the core to build up the final tooth anatomy (dentin, enamel, and translucent layers).
- Firing: The veneered crown undergoes multiple firing cycles in a porcelain furnace according to the veneering ceramic manufacturer's instructions to sinter the porcelain layers and create a strong bond with the core.
- Finishing and Glazing: The final restoration is shaped, textured, and a final glaze layer is fired to create a smooth, life-like surface.

Protocol for Clinical Cementation (Luting)

Adhesive resin cements are recommended for the cementation of **In-Ceram** restorations to enhance fracture resistance and marginal seal.[\[18\]](#)[\[19\]](#)

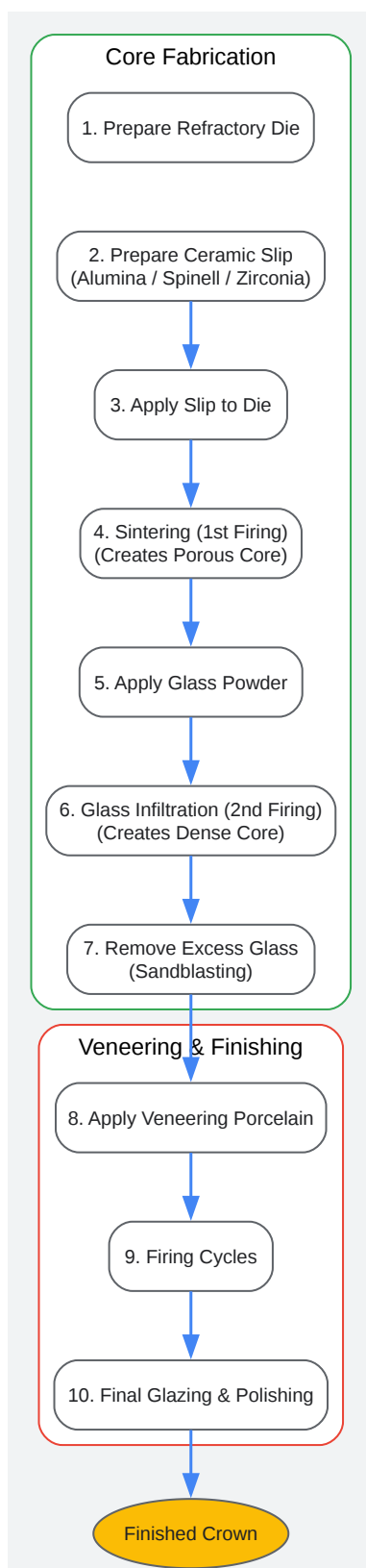
- Restoration Internal Surface Treatment:
 - Sandblast the internal surface of the **In-Ceram** crown with 50 µm aluminum oxide particles at low pressure to increase surface area and improve micromechanical retention.[\[20\]](#)
 - Clean the surface thoroughly with steam, ultrasonic bath, or phosphoric acid to remove debris.
 - Apply a silane coupling agent to the internal surface and allow it to air dry. This enhances the chemical bond between the ceramic and the resin cement.[\[19\]](#)
- Tooth Preparation and Isolation:

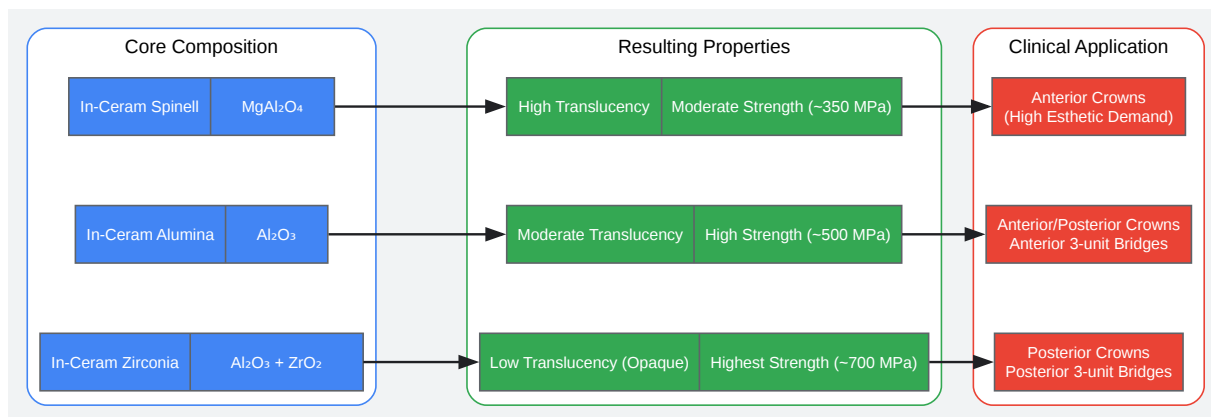
- Clean the prepared tooth surface with a non-fluoridated pumice paste.
- Isolate the tooth using a rubber dam to prevent contamination from saliva and blood.[20]
- Adhesive Application (Tooth):
 - Etch the enamel and dentin surfaces with 35-37% phosphoric acid according to the manufacturer's instructions (total-etch technique).[19]
 - Rinse thoroughly and gently air dry, leaving the dentin slightly moist.
 - Apply a dental adhesive (bonding agent) to the prepared tooth surfaces and light-cure as instructed.[21]
- Cementation:
 - Apply a dual-cured adhesive resin cement to the internal surface of the prepared crown.
 - Seat the crown firmly onto the prepared tooth, ensuring correct orientation.
 - Remove excess cement from the margins with a microbrush or dental floss before it fully sets.
 - Light-cure all margins for the time recommended by the cement manufacturer to initiate polymerization. The self-curing mechanism will ensure complete setting in areas inaccessible to light.[21]
- Final Finishing: After the cement has fully set, finish the margins with polishing instruments to ensure a smooth and undetectable transition from crown to tooth.

Visualizations: Workflows and Relationships

In-Ceram Fabrication Workflow

The following diagram illustrates the complete laboratory workflow for fabricating an **In-Ceram** restoration using the slip-casting technique.





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